

# Personal protective equipment for handling FAPy-adenine

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## Compound of Interest

Compound Name: FAPy-adenine

Cat. No.: B1223167

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## Essential Safety and Handling Guide for FAPy-Adenine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **FAPy-adenine** (4,6-diamino-5-N-formamidopyrimidine). The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risk and ensuring the integrity of research.

**FAPy-adenine** is an oxidized DNA base, recognized as a biomarker for oxidative stress and implicated in neurodegenerative diseases such as Alzheimer's disease.[1][2][3] While a specific Safety Data Sheet (SDS) for **FAPy-adenine** is not readily available, its structural similarity to adenine, which is classified as toxic if swallowed, necessitates cautious handling.[4][5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure. The following personal protective equipment should be considered mandatory when handling **FAPy-adenine**.

Equipment	Specification	Rationale
Hand Protection	Double-gloving with powder-free nitrile gloves.	Prevents direct skin contact. Double-gloving provides an extra layer of protection against potential contamination.
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from splashes or airborne particles of the compound.
Body Protection	A disposable lab coat or gown.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) may be required if there is a risk of generating aerosols and work is not performed in a fume hood.	Minimizes the risk of inhaling the compound, especially when handling the powder form.

## Operational and Disposal Plan

Adherence to strict procedural guidelines is critical for both personal safety and the integrity of the experiments.

## Receiving and Storage

Upon receipt, visually inspect the container for any signs of damage or leakage. **FAPy-adenine** powder should be stored at -20°C for long-term stability (up to 3 years). Solutions of **FAPy-adenine** in a solvent should be stored at -80°C for up to one year.

## Preparation of Solutions

All procedures involving the handling of **FAPy-adenine** powder and the preparation of solutions should be conducted in a chemical fume hood to minimize inhalation risk.

- **Equilibration:** Before opening, allow the container to equilibrate to room temperature to prevent condensation.

- Weighing: Carefully weigh the required amount of **FAPy-adenine** powder on weighing paper within the fume hood.
- Solubilization: **FAPy-adenine** is soluble in DMSO. Add the solvent to the powder and sonicate if necessary to ensure complete dissolution.

## Handling

- Always wear the recommended PPE when handling **FAPy-adenine** in either solid or solution form.
- Avoid creating dust or aerosols.
- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory where **FAPy-adenine** is handled.

## Disposal Plan

All materials that come into contact with **FAPy-adenine** must be treated as hazardous chemical waste.

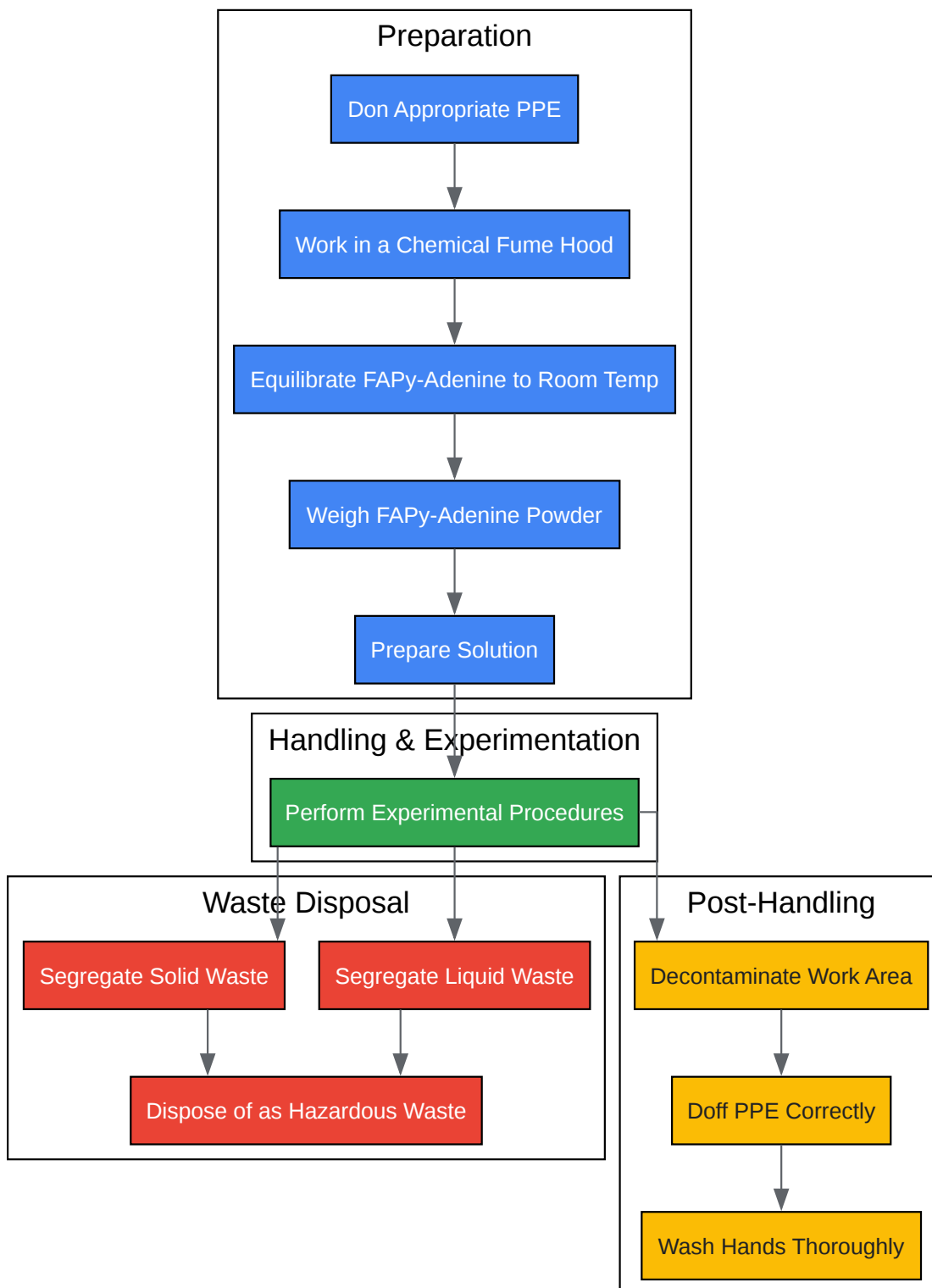
- Solid Waste: Collect all contaminated solid waste, including gloves, weighing paper, pipette tips, and disposable lab coats, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Dispose of unused solutions and contaminated solvents in a designated hazardous liquid waste container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C5H7N5O
Molecular Weight	153.14 g/mol
CAS Number	5122-36-1
Appearance	Solid (form not specified)
Solubility	Soluble in DMSO (15 mg/mL)
Storage (Powder)	-20°C
Storage (in Solvent)	-80°C

## Safe Handling Workflow

## Safe Handling Workflow for FAPy-Adenine



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Caption: Procedural workflow for the safe handling of **FAPy-adenine**.

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## References

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